

Application Notes and P

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Compound of Interest

Compound Name: 8-Chloroinosine

Cat. No.: B15588126

For Researchers, Scientists, and Drug Development Professionals

Introduction

8-Chloroinosine is a purine nucleoside analog that has demonstrated significant anti-neoplastic activity in various cancer cell lines. It functions as a purine analog that inhibits purine biosynthesis and depletes cellular ATP stores. The reduction in ATP levels triggers a cascade of downstream signaling events, primarily through the activation of AMP-activated protein kinase (AMPK). For detailed protocols for investigating the effects of **8-Chloroinosine** in a cell culture setting, please refer to the associated research papers.

Mechanism of Action

8-Chloroinosine exerts its cytotoxic effects through a multi-step process that disrupts cellular metabolism and key signaling pathways.

- Cellular Uptake and Conversion: **8-Chloroinosine** enters the cell and is metabolized to its active form, 8-Cl-ATP.
- ATP Depletion: 8-Cl-ATP acts as a competitive inhibitor of ATP, leading to a significant decrease in the intracellular ATP pool.
- AMPK Activation: The resulting increase in the AMP/ATP ratio activates AMPK, a critical sensor of cellular energy status.
- mTOR Pathway Inhibition: Activated AMPK phosphorylates and inhibits key components of the mTOR signaling pathway, a central regulator of cell growth and proliferation.
- Induction of Apoptosis and Autophagy: The inhibition of mTOR signaling, coupled with cellular stress from ATP depletion, leads to the induction of apoptosis and autophagy.

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Caption: General experimental workflow.

Protocol 1: Cell Viability Assay using CCK-8

This protocol is for determining the cytotoxic effect of **8-Chloroinosine** and calculating its IC50 value.

Materials:

- Cells of interest
- Complete cell culture medium
- 96-well cell culture plates
- **8-Chloroinosine** stock solution (e.g., 10 mM in DMSO)
- Cell Counting Kit-8 (CCK-8)

- Microplate reader

Procedure:

- Cell Seeding:
 - Trypsinize and count cells.
 - Seed cells in a 96-well plate at a density of 3,000-5,000 cells per well in 100 µL of complete culture medium.
 - Incubate the plate for 24 hours at 37°C in a 5% CO₂ incubator to allow for cell attachment.
- **8-Chloroinosine** Treatment:
 - Prepare serial dilutions of **8-Chloroinosine** in complete culture medium. A suggested starting range is 0.1

- Include a vehicle control (medium with the same concentration of DMSO used for the highest **8-Chloroinosine** concentration).
- Carefully remove the medium from the wells and add 100 µL of the prepared **8-Chloroinosine** dilutions or vehicle control.
- Incubate the plate for the desired time points (e.g., 24, 48, and 72 hours) at 37°C in a 5% CO₂ incubator.

- CCK-8 Assay:

- Following incubation, add 10 µL of CCK-8 solution to each well.
- Incubate the plate for 1-4 hours at 37°C, protected from light. The incubation time will depend on the cell line.
- Measure the absorbance at 450 nm using a microplate reader.

- Data Analysis:

- Subtract the absorbance of the blank wells (medium and CCK-8 only) from all other readings.

- Calculate the percentage of cell viability for each concentration relative to the vehicle control (100% vi

- Plot the percentage of cell viability against the log of the **8-Chloroinosine** concentration and determine t

Protocol 2: Apoptosis Assay using Annexin V-FITC and Propidium Iodide

This protocol is for quantifying apoptosis induced by **8-Chloroinosine** using flow cytometry.

Materials:

- Cells of interest

- 6-well cell culture plates

- Complete cell culture medium

- **8-Chloroinosine** stock solution
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide, and Binding Buffer)
- Phosphate Buffered Saline (PBS)
- Flow cytometer

Procedure:

- Cell Seeding and Treatment:
 - Seed cells in 6-well plates at a density that will result in 70-80% confluency at the time of harvest.
 - Allow cells to attach overnight.
 -

Treat cells with **8-Chloroinosine** at the desired concentrations (e.g., IC50 and 2x IC50) for a specified ti

-

Cell Harvesting and Staining:

-

Harvest both adherent and floating cells. For adherent cells, gently trypsinize and combine with the super

-

Centrifuge the cell suspension at 300 x g for 5 minutes and discard the supernatant.

-

Wash the cells twice with ice-cold PBS.

-

Resuspend the cell pellet in 1X Binding Buffer at a concentration of 1×10^6 cells/mL.

-

Transfer 100 μ L of the cell suspension (1×10^5 cells) to a flow cytometry tube.

-

Add 5 μ L of Annexin V-FITC and 5 μ L of Propidium Iodide to the cell suspension.

-

Gently vortex and incubate for 15 minutes at room temperature in the dark.

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Add 400 µL of 1X Binding Buffer to each tube.

-

Flow Cytometry Analysis:

-

Analyze the samples on a flow cytometer within one hour of staining.

-

Use appropriate controls for setting compensation and gates (unstained cells, cells stained with Annexin V

-

Quantify the percentage of cells in each quadrant:

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Lower-left (Annexin V-/PI-): Live cells

-

Lower-right (Annexin V+/PI-): Early apoptotic cells

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Upper-right (Annexin V+/PI+): Late apoptotic/necrotic cells

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Upper-left (Annexin V-/PI+): Necrotic cells

Protocol 3: Western Blot Analysis of the mTOR Signaling Pathway

This protocol is for examining the effect of **8-Chloroinosine** on the phosphorylation status of key proteins in

Materials:

-

Cells of interest

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6-well or 10 cm cell culture dishes

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Complete cell culture medium

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8-Chloroinosine stock solution

-

RIPA lysis buffer supplemented with protease and phosphatase inhibitors

-

BCA Protein Assay Kit

-

Laemmli sample buffer

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SDS-PAGE gels

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PVDF membranes

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Transfer buffer

-

Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST)

-

Primary antibodies (e.g., anti-phospho-mTOR, anti-mTOR, anti-phospho-p70S6K, anti-p70S6K, anti-phospho-AMPK,

-

HRP-conjugated secondary antibodies

- Enhanced chemiluminescence (ECL) substrate

- Chemiluminescence imaging system

Procedure:

- Cell Culture, Treatment, and Lysis:
 - Seed cells and treat with **8-Chloroinosine** as described in the apoptosis assay protocol. A time-course experiment is performed.
 - After treatment, wash the cells with ice-cold PBS.
 - Lyse the cells by adding ice-cold RIPA buffer. Scrape the cells and transfer the lysate to a microcentrifuge tube.
 - Incubate on ice for 30 minutes with occasional vortexing.
 -

Centrifuge at 14,000 x g for 15 minutes at 4°C. Collect the supernatant (protein lysate).

- - Protein Quantification and Sample Preparation:
 - Determine the protein concentration of each lysate using the BCA assay.
 - Normalize the protein concentrations for all samples.
 - Add Laemmli sample buffer to the lysates and boil at 95-100°C for 5 minutes.
- - SDS-PAGE and Western Blotting:
 - Load equal amounts of protein (20-30 µg) per lane onto an SDS-PAGE gel.
 - Run the gel to separate the proteins by size.

-

Transfer the separated proteins to a PVDF membrane.

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Block the membrane with blocking buffer for 1 hour at room temperature.

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Incubate the membrane with the primary antibody overnight at 4°C with gentle agitation.

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Wash the membrane three times with TBST.

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Incubate the membrane with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.

-

Wash the membrane three times with TBST.

-

Detection and Analysis:

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Apply the ECL substrate to the membrane.

-

Capture the chemiluminescent signal using an imaging system.

o

Analyze the band intensities using image analysis software. Normalize the intensity of the phosphorylated

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